Application Note: Strategic Development of Probes from 3,6-Dimethoxypyridazin-4-amine

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Compound of Interest	
Compound Name:	*3,6-Dimethoxypyridazin-4-amine*
CAS No.:	*1075-68-9*
Cat. No.:	*B089802*

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Executive Summary

This guide details the conversion of **3,6-Dimethoxypyridazin-4-amine** (CAS: 19064-66-5) from a raw chemical building block into functional chemical probes. This scaffold is a "privileged structure" in medicinal chemistry, frequently serving as a hinge-binding motif in kinase inhibitors (e.g., ERK inhibitors) due to its hydrogen-bonding capabilities and metabolic stability.

We will explore two primary probe modalities:

- Covalent Affinity Probes: Functionalization with electrophilic warheads (acrylamides) for Activity-Based Protein Profiling (ABPP).[1]
- Fluorescent Tracers: Conjugation with fluorophores for ligand-directed subcellular imaging. [1]

Scaffold Analysis & Reactivity Profile[1]

The **3,6-dimethoxypyridazin-4-amine** scaffold presents a unique reactivity landscape. Understanding the electronic properties of the C4-amine and the C3/C6-methoxy groups is

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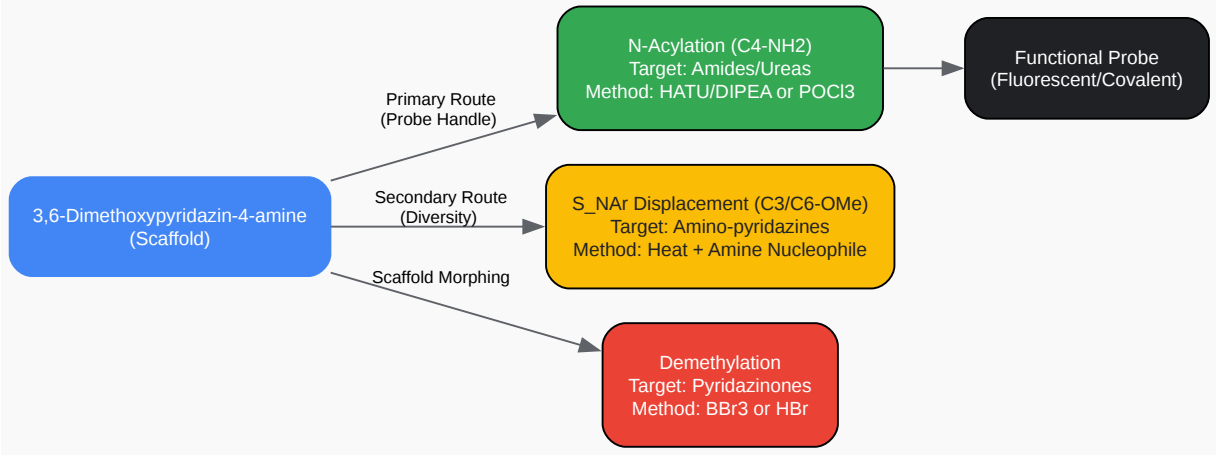
critical for successful derivatization.

Electronic Environment

- C4-Amine (Nucleophile): The amine is attached to an electron-deficient pyridazine ring. Consequently, its nucleophilicity is significantly lower than that of a standard aniline.[1] Standard coupling conditions (EDC/NHS) often fail; high-energy activated esters (HATU) or acid chlorides are required.

- C3/C6-Methoxy Groups (Electrophiles): These positions are susceptible to Nucleophilic Aromatic Substitution (SNAr) under forcing conditions, or demethylation to yield pyridazinones. They serve as solubility enhancers and H-bond acceptors.[1]

Reactivity Landscape Diagram[1]



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Figure 1: Strategic reactivity map for the **3,6-dimethoxypyridazin-4-amine** scaffold. The primary route for probe development is N-acylation.

Application Note 1: Developing a Covalent Kinase Probe

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Objective: Synthesize an irreversible inhibitor probe targeting kinases (e.g., ERK pathway) by attaching an acrylamide "warhead" to the C4-amine.

Mechanism: The pyridazine nitrogen and methoxy groups bind the kinase hinge region, positioning the acrylamide to react with a cysteine residue near the ATP binding pocket.

Synthesis Protocol: Acrylamide Installation

Reagents:

- **3,6-Dimethoxypyridazin-4-amine** (1.0 eq)
- Acrylic acid (1.2 eq) or Acryloyl chloride (1.1 eq)
- HATU (1.5 eq) [If using Acrylic acid]
- DIPEA (N,N-Diisopropylethylamine) (3.0 eq)
- DMF (Anhydrous)

Step-by-Step Procedure:

- Activation: In a flame-dried flask under N2, dissolve Acrylic acid (1.2 eq) in anhydrous DMF (0.1 M concentration). Add DIPEA (3.0 eq) and stir for 5 minutes.
- Coupling: Add HATU (1.5 eq) to the mixture. Stir for 10 minutes at Room Temperature (RT) to form the activated ester. Note: The solution should turn slightly yellow.
- Addition: Add **3,6-Dimethoxypyridazin-4-amine** (1.0 eq) in one portion.
- Reaction: Stir the mixture at 50°C for 4–16 hours. Monitor by LC-MS (Target Mass: M+1 = Scaffold MW + 54 Da).[1]
    - Critical Insight: The electron-poor amine reacts slowly. Heating to 50°C is often necessary, unlike standard amide couplings.[1]
- Workup: Dilute with EtOAc, wash with saturated NaHCO3 (x2), water (x2), and brine. Dry over MgSO4.

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- Purification: Flash chromatography (SiO_2). Elute with a gradient of 0-10% MeOH in DCM.[1]

Yield Expectation: 50–75%

Validation Data[1][2][3]

Parameter	Specification	Method
Appearance	Off-white to pale yellow solid	Visual
Purity	>95%	HPLC (254 nm)
Identity	M+H found	LC-MS (ESI+)
Key NMR Signal	Acrylamide alkene protons (dd, 5.7–6.5 ppm)	1H NMR (DMSO-d6)

Application Note 2: Developing a Fluorescent Tracer

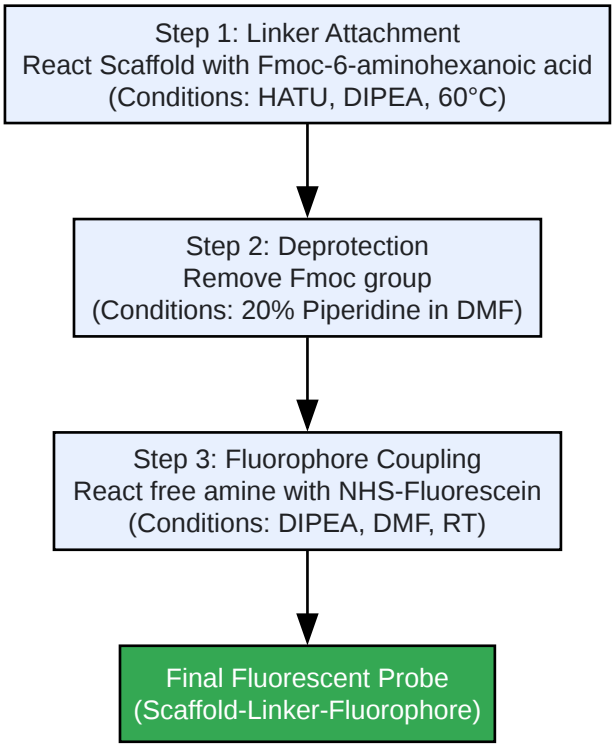
Objective: Create a "Turn-On" imaging probe by linking the scaffold to a solvatochromic fluorophore (e.g., Naphthalimide or Coumarin).

Design Logic:

- Scaffold: **3,6-Dimethoxypyridazin-4-amine** (Ligand).[2][3]
- Linker: 6-aminohexanoic acid (Spacer to prevent steric clash).
- Fluorophore: 4-Sulfamoyl-7-aminobenzofurazan (ABD-F) or FITC.

Synthesis Workflow

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Figure 2: Three-step workflow for synthesizing a pyridazine-based fluorescent tracer.

Protocol: Linker Attachment (The Critical Step)

Because the scaffold amine is sterically hindered and electron-poor, attaching the linker first is preferred over reacting directly with a bulky fluorophore.

- Mix: Scaffold (1 eq), Fmoc-6-aminohexanoic acid (1.5 eq), HATU (1.5 eq), DIPEA (3 eq) in DMF.
- Heat: Stir at 60°C for 12 hours. (Higher temp required due to linker flexibility and amine deactivation).[1]
- Deprotect: Treat the crude intermediate with 20% Piperidine/DMF for 30 mins. Precipitate with cold ether.[1]
- Label: React the free amine-linker-scaffold with NHS-Fluorescein (1.1 eq) in DMF/DIPEA for 2 hours at RT.

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References

- Synthesis of Pyridazine Precursors
  - Title: Process for preparing 4-amino-pyridazines.[4][5]
  - Source: WO2016180833A1.[1]
  - URL
- Medicinal Chemistry Application (ERK Inhibitors)
  - Title: ERK inhibitors and uses thereof (Example 329: Synthesis using **3,6-dimethoxypyridazin-4-amine**).
  - Source: WO2014124230A2.[1]
  - URL
- Fluorescent Probe Design Principles
  - Title: A Pyridazine-Based Fluorescent Probe Targeting Aβ Plaques in Alzheimer's Disease.[1]
  - Source: Int. J. Mol.[1] Sci. 2013, 14(11), 22732-22740.
  - URL:[Link]
- Amide Coupling to Heteroaromatic Amines
  - Title: Enhancement of Peptide Coupling Reactions by 4-dimethylaminopyridine.[1]
  - Source: J. Org.[1] Chem. 1978, 43, 14, 2845–2852.[1]
  - URL:[Link]

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Sources

- 1. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 2. WO2014124230A2 - Erk inhibitors and uses thereof - Google Patents [patents.google.com]
- 3. AU2014214846A1 - ERK inhibitors and uses thereof - Google Patents [patents.google.com]
- 4. Lead optimization of a 4-aminopyridine benzamide scaffold to identify potent, selective, and orally bioavailable TYK2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
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